

# Wofasteril-Protokoll zur Desinfektion von Zellkulturinkubatoren

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

|                |            |
|----------------|------------|
| Compound Name: | Wofasteril |
| Cat. No.:      | B1220858   |

[Get Quote](#)

Anwendungshinweise und Protokolle für Forschung, Wissenschaft und Wirkstoffentwicklung

Diese Anwendungsbeschreibung bietet ein detailliertes Protokoll und technische Informationen für die effektive Desinfektion von Zellkulturinkubatoren unter Verwendung von **Wofasteril**, einem Desinfektionsmittel auf Peressigsäurebasis (PES). Die Einhaltung eines strikten Desinfektionsprotokolls ist entscheidend, um Kontaminationen durch Bakterien, Pilze, Viren und insbesondere Mykoplasmen zu verhindern und die Integrität von Zellkulturen zu gewährleisten.

## Einleitung

**Wofasteril** ist ein hochwirksames Flächendesinfektionsmittel mit einem breiten Wirkungsspektrum, das Bakterien, Pilze, Sporen und Viren zuverlässig abtötet.<sup>[1][2][3]</sup> Sein aktiver Wirkstoff, die Peressigsäure, ist ein starkes Oxidationsmittel, das schnell in umweltverträgliche Substanzen wie Essigsäure, Wasser und Sauerstoff zerfällt.<sup>[3][4]</sup> Dies macht es zu einer geeigneten Wahl für den Einsatz in sensiblen Bereichen wie der Zellkultur. Die korrekte Anwendung von **Wofasteril** gewährleistet eine sterile Umgebung im Inkubator und schützt wertvolle Zelllinien und Experimente.

Chemische Zusammensetzung von **Wofasteril**-Konzentraten (Beispiele):

| Produktvariante     | Peressigsäure (PES) | Wasserstoffperoxid | Weitere Bestandteile                      |
|---------------------|---------------------|--------------------|---|
| Wofasteril® classic | ca. 35-40%          | Ja                 | Essigsäure, Stabilisatoren[5]             |
| Wofasteril® Premium | ca. 17% (m/V)       | Ja                 | Essigsäure im chemischen Gleichgewicht[6] |

Hinweis: Die genaue Zusammensetzung kann je nach Produktvariante variieren. Beachten Sie stets das Sicherheitsdatenblatt des jeweiligen Produkts.

## Wirkungsweise der Peressigsäure

Der Wirkmechanismus von Peressigsäure beruht auf ihrer starken oxidativen Wirkung. Sie denaturiert Proteine, stört die Permeabilität der Zellwand und oxidiert Schwefelbindungen in Proteinen und Enzymen, was zu einer schnellen und irreversiblen Inaktivierung von Mikroorganismen führt.[7] Aufgrund dieses unspezifischen Wirkmechanismus ist die Entwicklung von Resistenzen ausgeschlossen.[3]

## Quantitative Daten zur Wirksamkeit

Die nachfolgende Tabelle fasst die mikrobizide Wirksamkeit von Peressigsäure gegen relevante Kontaminanten in der Zellkultur zusammen.

| Mikroorganismus                     | Konzentration (ppm PES)   | Einwirkzeit        | Log-Reduktion              | Quelle(n) |
|-------------------------------------|---------------------------|--------------------|----------------------------|-----------|
| Gram-positive & -negative Bakterien | < 100                     | < 5 Minuten        | > 5                        | [7]       |
| Hefen & Pilze                       | < 100                     | < 5 Minuten        | > 5                        | [7]       |
| Bakteriensporen (B. subtilis)       | 500 - 10,000 (0.05% - 1%) | 15 Sek. - 30 Min.  | > 6                        | [7][8]    |
| Viren (z.B. Poliovirus)             | 12 - 2250                 | Variabel           | Variabel                   | [7]       |
| Mykoplasmen                         | 500 - 1000 (0.05% - 0.1%) | Nicht spezifiziert | Effektiv zur Sterilisation | [9][10]   |

Hinweis: Die Wirksamkeit kann durch organische Belastung beeinflusst werden. Bei Vorhandensein von organischem Material sind höhere Konzentrationen (200-500 ppm) erforderlich.[7]

## Experimentelles Protokoll: Desinfektion eines CO2-Inkubators

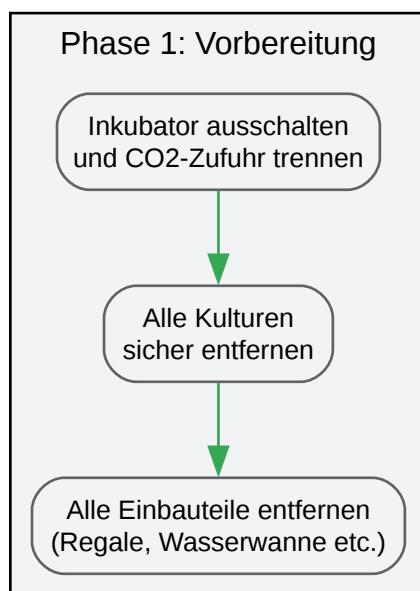
Dieses Protokoll beschreibt die schrittweise Durchführung der manuellen Desinfektion eines Zellkulturinkubators mit einer **Wofasteril**-Arbeitslösung.

### 4.1 Benötigte Materialien

- **Wofasteril**-Konzentrat
- Destilliertes oder deionisiertes Wasser
- Persönliche Schutzausrüstung (PSA): Schutzbrille, chemikalienresistente Handschuhe (z.B. aus Butylkautschuk), Laborkittel
- Fusselfreie, sterile Tücher oder Schwämme

- Sterile Sprühflasche
- Eimer oder Behälter zum Ansetzen der Desinfektionslösung
- Autoklav (optional, für Einbauteile)

#### 4.2 Vorbereitung des Inkubators



[Click to download full resolution via product page](#)

**Abbildung 1:** Vorbereitungsschritte vor der Desinfektion.

- Sicherheit zuerst: Legen Sie die vollständige persönliche Schutzausrüstung an.
- Inkubator leeren: Schalten Sie den Inkubator aus und trennen Sie die CO2-Versorgung. Entnehmen Sie alle Zellkulturen und lagern Sie diese sicher in einem anderen Inkubator.
- Einbauten entfernen: Entnehmen Sie alle losen Innenteile wie Regale, Regalträger, Luftkanäle und die Wasserwanne.

#### 4.3 Reinigung

Vor der eigentlichen Desinfektion müssen alle Oberflächen gründlich gereinigt werden, um organische Verschmutzungen zu entfernen, die die Wirksamkeit des Desinfektionsmittels

beeinträchtigen können.

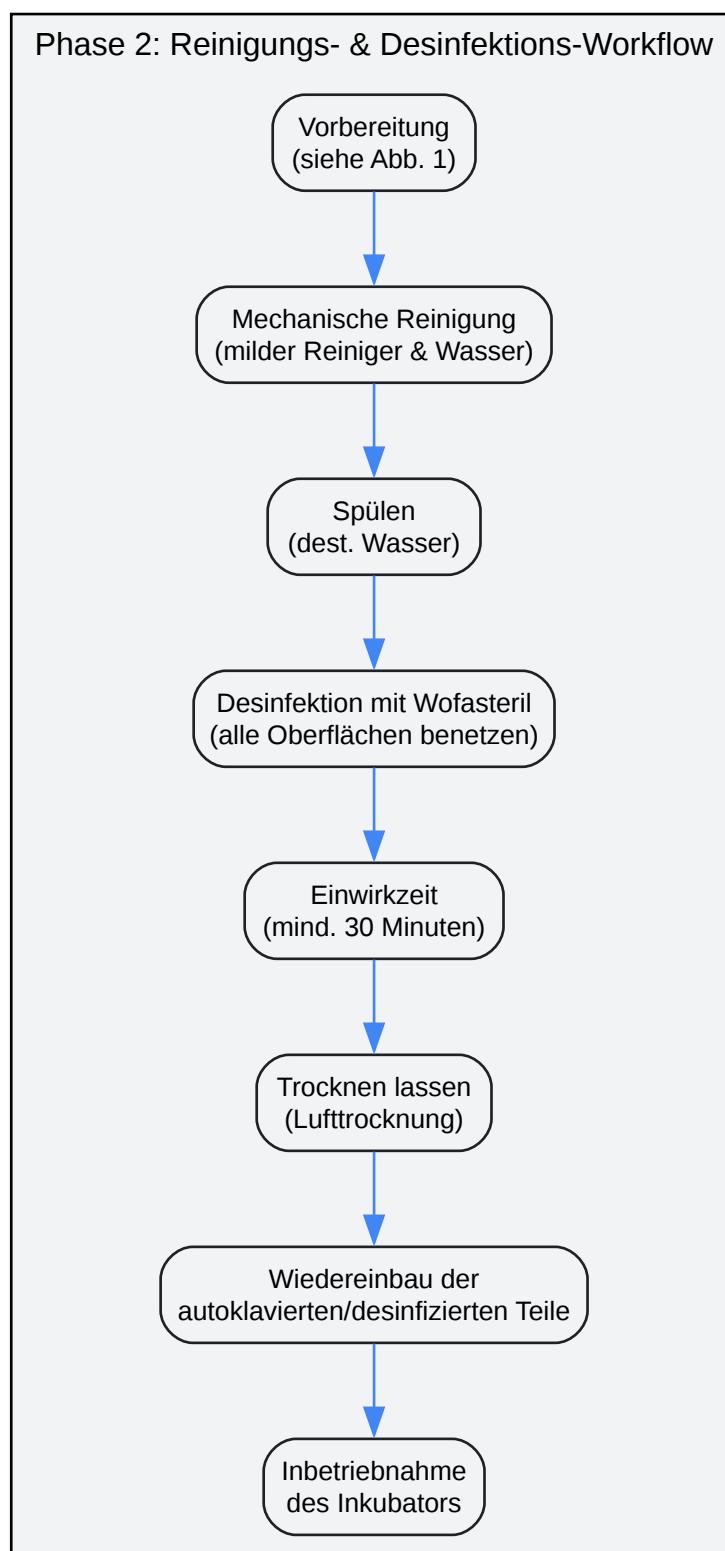
- Reinigen Sie die entfernten Einbauteile und die Innenflächen des Inkubators (Wände, Boden, Decke und die Innenseite der Tür) mit einem milden Laborreiniger und warmem Wasser.
- Spülen Sie alle gereinigten Oberflächen gründlich mit destilliertem oder deionisiertem Wasser ab, um Reinigerrückstände zu entfernen.
- Trocknen Sie die Oberflächen mit sauberen, fusselfreien Tüchern.

#### 4.4 Ansetzen der **Wofasteril**-Arbeitslösung

Empfohlene Konzentration: Für die Routinedesinfektion von Zellkulturinkubatoren wird eine Konzentration von 0,5% bis 1,0% **Wofasteril** empfohlen. Dies entspricht einer Konzentration von ca. 5000 bis 10000 ppm. Beachten Sie stets die Herstellerangaben des spezifischen **Wofasteril**-Produkts.

Beispiel für eine 1%ige Lösung: Mischen Sie 10 ml **Wofasteril**-Konzentrat mit 990 ml destilliertem Wasser, um 1 Liter Arbeitslösung herzustellen. Die Gebrauchslösung sollte immer frisch angesetzt werden.[2][11]

#### 4.5 Desinfektionsvorgang

[Click to download full resolution via product page](#)**Abbildung 2:** Kompletter Workflow der Inkubator-Desinfektion.

- Einbauteile desinfizieren: Legen Sie die gereinigten Einbauteile in die **Wofasteril**-Lösung oder besprühen Sie sie vollständig. Alternativ können autoklavierbare Teile im Autoklaven sterilisiert werden.
- Inkubatorinnenraum desinfizieren: Tragen Sie die **Wofasteril**-Arbeitslösung großzügig auf alle Innenflächen des Inkubators auf. Verwenden Sie hierfür ein steriles Tuch oder eine Sprühflasche. Stellen Sie sicher, dass alle Oberflächen, einschließlich der Türdichtung und schwer zugänglicher Ecken, vollständig benetzt sind.
- Einwirkzeit: Lassen Sie die Desinfektionslösung für eine empfohlene Einwirkzeit von mindestens 30 Minuten einwirken.<sup>[5][12]</sup> Die Oberflächen müssen während der gesamten Einwirkzeit feucht bleiben.
- Trocknen: Lassen Sie die Oberflächen an der Luft vollständig trocknen. Ein Nachwischen ist in der Regel nicht erforderlich, da Peressigsäure in unbedenkliche Produkte zerfällt.<sup>[4]</sup> Stellen Sie sicher, dass kein stechender Geruch mehr wahrnehmbar ist, bevor Sie den Inkubator wieder in Betrieb nehmen.
- Wiedereinbau und Inbetriebnahme: Setzen Sie die trockenen, desinfizierten Einbauteile wieder ein. Füllen Sie die Wasserwanne mit frischem, sterilem Wasser. Schließen Sie den Inkubator und nehmen Sie ihn wieder in Betrieb. Lassen Sie das Gerät für mehrere Stunden laufen, um stabile Temperatur- und CO<sub>2</sub>-Bedingungen zu erreichen, bevor Sie neue Kulturen einstellen.

## Materialverträglichkeit und Sicherheit

Materialverträglichkeit: Peressigsäure ist in den empfohlenen Anwendungskonzentrationen im Allgemeinen gut mit Materialien verträglich, die in Zellkulturinkubatoren verwendet werden, wie z.B. Edelstahl und diverse Kunststoffe.<sup>[13][14]</sup> Bei unedlen Metallen oder empfindlichen Kunststoffen kann es jedoch zu Korrosion kommen.<sup>[15]</sup> Es wird empfohlen, die Herstellerangaben des Inkubators zu prüfen oder im Zweifelsfall an einer unauffälligen Stelle einen Materialverträglichkeitstest durchzuführen.

Sicherheitshinweise:

- **Wofasteril**-Konzentrat ist stark ätzend und brandfördernd.<sup>[15]</sup> Vermeiden Sie den Kontakt mit Haut und Augen.

- Tragen Sie bei der Handhabung des Konzentrats und der Arbeitslösung immer die vorgeschriebene persönliche Schutzausrüstung.[[2](#)][[6](#)]
- Sorgen Sie für eine gute Belüftung des Arbeitsbereichs.
- Lagern Sie **Wofasteril** kühl, an einem gut belüfteten Ort und nur im Originalbehälter.[\[11\]](#)
- Mischen Sie **Wofasteril** niemals mit anderen Reinigungs- oder Desinfektionsmitteln, insbesondere nicht mit Laugen oder chlorhaltigen Produkten.[\[5\]](#)[\[11\]](#)

Lesen Sie vor der Anwendung stets das Sicherheitsdatenblatt und die Produktinformationen des Herstellers.

#### **Need Custom Synthesis?**

*BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.*

*Email: [info@benchchem.com](mailto:info@benchchem.com) or Request Quote Online.*

## References

- 1. stockmeier.com [stockmeier.com]
- 2. kesla.de [kesla.de]
- 3. schuelke.com [schuelke.com]
- 4. iblspecifik.com [iblspecifik.com]
- 5. allarznei.de [allarznei.de]
- 6. kesla.de [kesla.de]
- 7. Peracetic Acid Sterilization | Infection Control | CDC [[cdc.gov](#)]
- 8. Peracetic acid-based disinfectant is the most appropriate solution for a biological decontamination procedure of responders and healthcare workers in the field environment - PMC [[pmc.ncbi.nlm.nih.gov](#)]
- 9. Suitability of peracetic acid for sterilization of media for mycoplasma cultures - PubMed [[pubmed.ncbi.nlm.nih.gov](#)]
- 10. Suitability of peracetic acid for sterilization of media for mycoplasma cultures - PMC [[pmc.ncbi.nlm.nih.gov](#)]

- 11. kesla.de [kesla.de]
- 12. openagrar.de [openagrar.de]
- 13. buerkert.at [buerkert.at]
- 14. Beständigkeitssliste | Reichelt Chemietechnik [rct-online.de]
- 15. iho.de [iho.de]
- To cite this document: BenchChem. [Wofasteril-Protokoll zur Desinfektion von Zellkulturinkubatoren]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1220858#wofasteril-protocol-for-disinfecting-cell-culture-incubators>]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

**Contact**

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)